

An In-depth Technical Guide to Ethyl 2-acetyl-3-(dimethylamino)acrylate

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Compound of Interest

Compound Name:	<i>Ethyl 2-acetyl-3-(dimethylamino)acrylate</i>
Cat. No.:	B151985

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-acetyl-3-(dimethylamino)acrylate is a versatile trifunctional building block extensively utilized in organic synthesis. Its unique enamine structure combined with electron-withdrawing acetyl and ethyl ester groups imparts both nucleophilic and electrophilic characteristics, making it a valuable precursor for the synthesis of a wide array of complex molecules, particularly heterocyclic compounds with significant biological activity. This technical guide provides a comprehensive overview of its chemical properties, detailed experimental protocols for its synthesis, and its applications in the development of pharmacologically active compounds.

Chemical Identification and Properties

The compound is most commonly identified by the CAS Registry Number 51145-57-4. An alternative, less frequently encountered CAS number is 203186-58-7. It is crucial for researchers to be aware of both identifiers to ensure comprehensive literature and database searches.

Physicochemical Properties

Property	Value	Reference
CAS Registry Number	51145-57-4	[1]
Synonymous CAS RN	203186-58-7	[2]
Molecular Formula	C ₉ H ₁₅ NO ₃	[2]
Molecular Weight	185.22 g/mol	[2]
IUPAC Name	ethyl (2E)-2-acetyl-3-(dimethylamino)prop-2-enoate	N/A
Appearance	Light yellow to brown clear liquid	[1]
Boiling Point	128 °C @ 0.2 mmHg	N/A
Melting Point	41-44 °C	N/A
Density	1.038 g/cm ³ (Predicted)	N/A
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol	N/A

Synthesis of Ethyl 2-acetyl-3-(dimethylamino)acrylate

The most prevalent and efficient method for the synthesis of **Ethyl 2-acetyl-3-(dimethylamino)acrylate** is the condensation reaction between ethyl acetoacetate and N,N-dimethylformamide dimethyl acetal (DMF-DMA).^[2] This reaction is typically performed under anhydrous conditions and can be catalyzed by a base to enhance the reaction rate.^[2]

Experimental Protocol: Condensation Reaction

Materials:

- Ethyl acetoacetate
- N,N-dimethylformamide dimethyl acetal (DMF-DMA)

- Anhydrous Toluene (or other suitable anhydrous solvent)
- Base catalyst (e.g., sodium ethoxide, optional)
- Nitrogen or Argon gas supply
- Standard laboratory glassware for anhydrous reactions (round-bottom flask, condenser, etc.)
- Heating and stirring apparatus (magnetic stirrer with heating mantle)
- Rotary evaporator

Procedure:

- Reaction Setup: A dry, round-bottom flask equipped with a magnetic stir bar and a reflux condenser is flushed with an inert gas (nitrogen or argon) to ensure anhydrous conditions.
- Reagent Addition: Ethyl acetoacetate is dissolved in an appropriate volume of anhydrous toluene and added to the reaction flask.
- Initiation of Reaction: N,N-dimethylformamide dimethyl acetal (DMF-DMA) is added to the stirred solution. If a base catalyst is used, it is added at this stage. The molar ratio of ethyl acetoacetate to DMF-DMA is typically 1:1 to 1:1.2.
- Reaction Conditions: The reaction mixture is heated to a temperature of 80-100°C and stirred under an inert atmosphere. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within several hours.^[2]
- Work-up and Purification: Upon completion, the reaction mixture is cooled to room temperature. The solvent and any volatile byproducts are removed under reduced pressure using a rotary evaporator. The resulting crude product can be purified by vacuum distillation to yield pure **Ethyl 2-acetyl-3-(dimethylamino)acrylate**.

Applications in Drug Development

Ethyl 2-acetyl-3-(dimethylamino)acrylate serves as a critical intermediate in the synthesis of various biologically active compounds. Its trifunctional nature allows for the construction of

diverse molecular scaffolds, particularly nitrogen-containing heterocycles.[2]

Precursor for Biologically Active Heterocycles

This compound is a key starting material for the synthesis of pharmacologically important scaffolds, including:

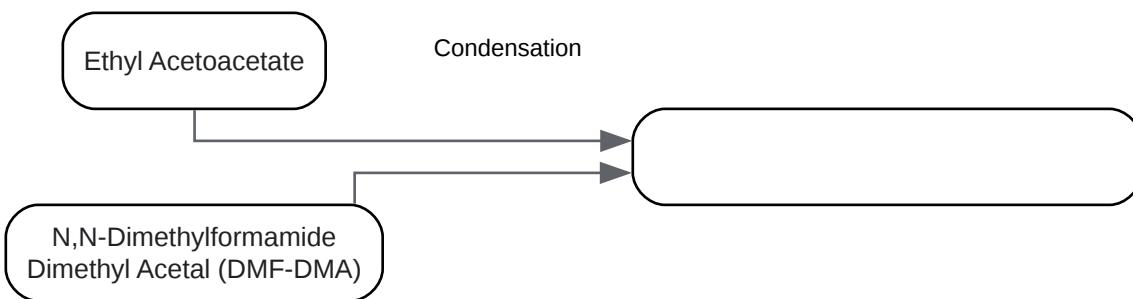
- Pyrazolo[1,5-a]pyrimidines: These fused heterocyclic systems are known to exhibit a wide range of biological activities. They are synthesized by reacting **Ethyl 2-acetyl-3-(dimethylamino)acrylate** with various 5-aminopyrazoles.[2]
- Pyrrolo[2,1-f]triazines: This scaffold is a core component of several compounds with demonstrated antiproliferative effects against human cancer cells.[2]

The reactivity of **Ethyl 2-acetyl-3-(dimethylamino)acrylate** allows for the regioselective introduction of acetyl and ester functionalities into the target heterocyclic ring system, which is invaluable for the rational design of novel drug candidates.[2]

Visualizing Synthesis and Applications

Synthesis Workflow

The following diagram illustrates the primary synthetic route to **Ethyl 2-acetyl-3-(dimethylamino)acrylate**.

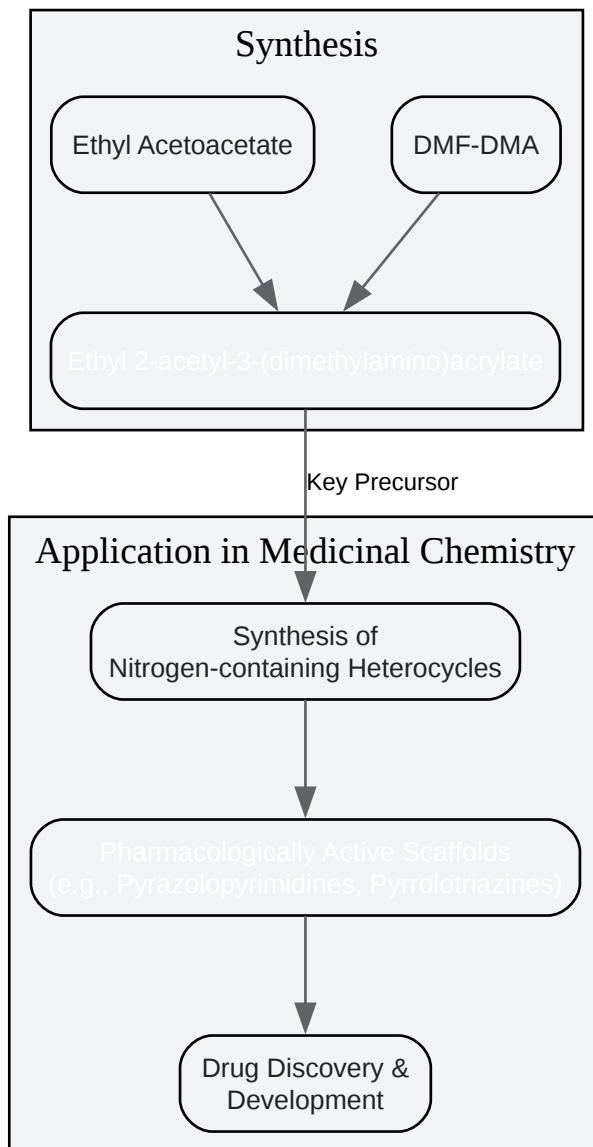


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Caption: Synthesis of **Ethyl 2-acetyl-3-(dimethylamino)acrylate**.

Logical Relationship in Drug Discovery

The diagram below outlines the logical flow from the starting material to its application in the synthesis of biologically active compounds.



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Caption: Role in drug discovery.

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References

- 1. Ethyl 2-Acetyl-3-(dimethylamino)acrylate | 51145-57-4 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 2. Ethyl 2-acetyl-3-(dimethylamino)acrylate | 203186-58-7 | Benchchem [benchchem.com]
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